

Essential Procedures for the Safe Disposal of Sal003

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Compound of Interest

Compound Name: Sal003

Cat. No.: B1681387

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Researchers and laboratory personnel must adhere to strict protocols for the disposal of **Sal003** to ensure environmental safety and regulatory compliance. **Sal003**, a cell-permeable inhibitor of eIF2 α dephosphorylation, is classified as hazardous to the aquatic environment with long-lasting effects[1]. Proper disposal is critical to mitigate these risks.

Personal Protective Equipment (PPE) and Handling

Before beginning any disposal procedures, it is imperative to wear appropriate personal protective equipment (PPE). This includes, but is not limited to, protective gloves, protective clothing, eye protection, and face protection[1]. All handling of **Sal003** should be conducted in a well-ventilated area or outdoors to avoid inhalation of any dust or fumes[1]. In case of skin contact, wash the affected area with plenty of soap and water. If inhaled, move to an area with fresh air. For eye contact, rinse cautiously with water for several minutes, removing contact lenses if present and easy to do so[1].

Disposal of Sal003 Waste

The primary directive for the disposal of **Sal003** and its container is to act in accordance with all applicable local, state, federal, and international regulations[1]. Under no circumstances should **Sal003** be disposed of in standard laboratory trash or flushed down the drain.

Step-by-Step Disposal Protocol:

- Segregation: All waste containing **Sal003**, including unused product, contaminated labware (e.g., pipette tips, vials), and contaminated PPE, must be segregated from non-hazardous waste.
- Labeling: The waste container must be clearly labeled as "Hazardous Waste" and should include the chemical name "**Sal003**" and its CAS Number: 1164470-53-4[1][2][3].
- Containment: Use a designated, leak-proof, and sealed container for all **Sal003** waste. The container should be stored in a locked and well-ventilated area[1].
- Professional Disposal: Arrange for the collection and disposal of the hazardous waste through a licensed and certified hazardous waste disposal company. These companies are equipped to handle and process chemical waste in an environmentally responsible manner.

Decontamination of Labware

All non-disposable labware that has come into contact with **Sal003** must be thoroughly decontaminated. A recommended procedure is to rinse the labware multiple times with a suitable solvent, such as DMSO, in which **Sal003** is soluble[4]. The solvent rinsate must then be collected and disposed of as hazardous waste.

Spill Management

In the event of a **Sal003** spill, the following steps should be taken:

- Evacuate and Ventilate: Immediately evacuate the area and ensure it is well-ventilated.
- Containment: Prevent the spill from spreading by using an inert absorbent material.
- Collection: Carefully collect the absorbed material and any contaminated soil or surfaces into a designated hazardous waste container.
- Decontamination: Decontaminate the spill area with a suitable solvent, collecting all cleaning materials for disposal as hazardous waste.

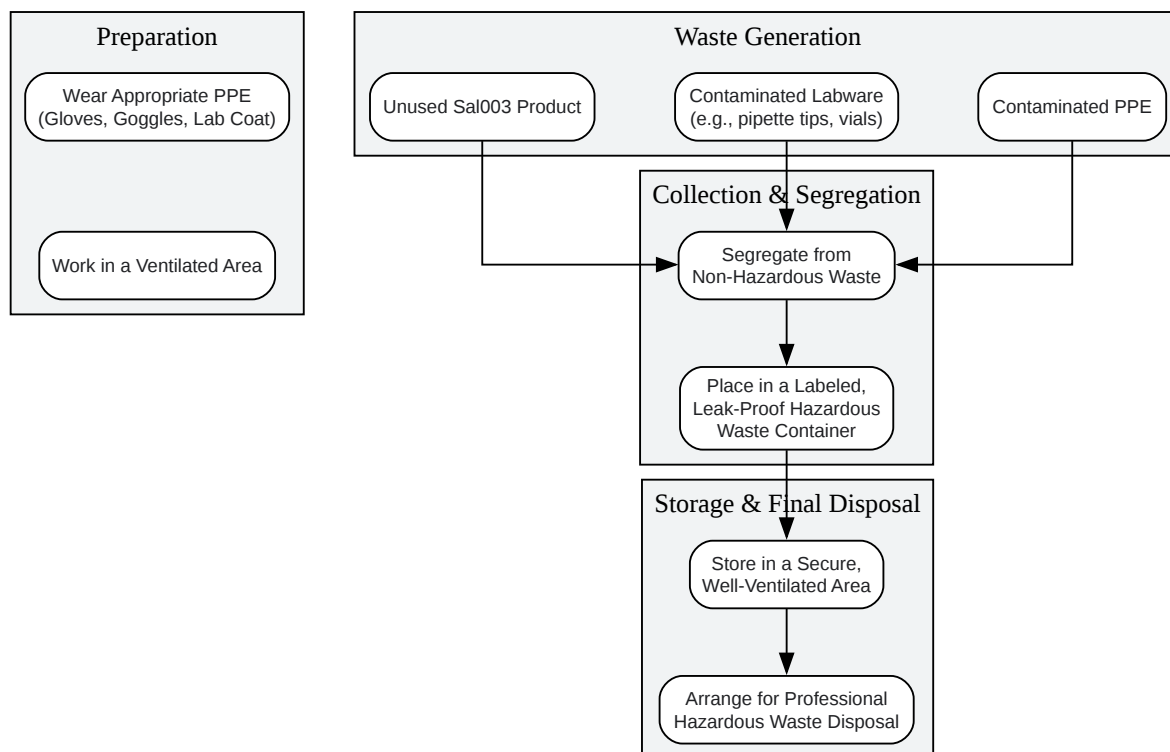
Quantitative Data Summary

Property	Value	Source
CAS Number	1164470-53-4	[1][2][3]
Molecular Formula	C18H15Cl4N3OS	[2][3]
Molecular Weight	463.21 g/mol	[2]
GHS Hazard Statement	H410: Very toxic to aquatic life with long lasting effects	[1]
GHS Precautionary Statement (Disposal)	P501: Dispose of contents/container in accordance with local regulation	[1]

Experimental Protocols

While specific experimental protocols for the use of **Sal003** are varied, a common procedure for preparing a stock solution involves dissolving the solid compound in Dimethyl sulfoxide (DMSO)[4]. For example, a stock solution of 40 mM can be prepared and stored at -20°C[5]. When used in cell culture or animal studies, this stock solution is further diluted to the desired working concentration. All materials used in these preparations, including the initial weighing paper, pipette tips, and dilution tubes, must be considered contaminated and disposed of as hazardous waste.

Sal003 Disposal Workflow



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Caption: Workflow for the proper disposal of **Sal003** waste.

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